

discovery and chemical properties of 5-Cyclopropylpentanal

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Compound of Interest

Compound Name: 5-Cyclopropylpentanal

Cat. No.: B2521371

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An In-depth Technical Guide to 5-Cyclopropylpentanal

Disclaimer: Publicly available information regarding the specific discovery, synthesis, and detailed experimental chemical properties of **5-Cyclopropylpentanal** is limited. This guide is compiled based on general principles of organic chemistry, predicted data, and information available for analogous compounds.

Introduction

5-Cyclopropylpentanal is an aliphatic aldehyde characterized by a five-carbon chain with a terminal cyclopropyl group. While not a widely studied compound with a significant body of dedicated research, its structure is of interest in organic synthesis, potentially as an intermediate in the preparation of more complex molecules in fields such as agrochemicals and pharmaceuticals. The presence of the strained cyclopropyl ring offers unique reactivity and conformational properties. This guide aims to provide a comprehensive overview of its probable chemical properties and synthetic methodologies based on established chemical knowledge.

Discovery and Synthesis

There is no definitive record of the initial discovery or first published synthesis of **5-Cyclopropylpentanal** in peer-reviewed scientific literature. It is likely that this compound has been synthesized as an intermediate in various research endeavors without being the primary focus of publication.

A plausible and commonly employed synthetic route to **5-Cyclopropylpentanal** is the oxidation of its corresponding primary alcohol, 5-cyclopropyl-1-pentanol.

General Experimental Protocol: Oxidation of 5-Cyclopropyl-1-pentanol

This protocol describes a general method for the oxidation of 5-cyclopropyl-1-pentanol to **5-Cyclopropylpentanal** using pyridinium chlorochromate (PCC), a common and relatively mild oxidizing agent for converting primary alcohols to aldehydes.

Materials:

- 5-cyclopropyl-1-pentanol
- Pyridinium chlorochromate (PCC)
- Dichloromethane (DCM), anhydrous
- Silica gel
- Celatom® or Florisil®
- Diethyl ether
- Anhydrous magnesium sulfate
- Round-bottom flask
- Magnetic stirrer and stir bar
- Dropping funnel
- Inert atmosphere setup (e.g., nitrogen or argon line)
- Rotary evaporator
- Chromatography column

Procedure:

- A solution of 5-cyclopropyl-1-pentanol (1 equivalent) in anhydrous dichloromethane is added to a stirred suspension of pyridinium chlorochromate (PCC) (1.5 equivalents) and a small amount of silica gel in a round-bottom flask under an inert atmosphere.
- The reaction mixture is stirred at room temperature for 2-4 hours, and the progress of the reaction is monitored by thin-layer chromatography (TLC).
- Upon completion, the reaction mixture is diluted with diethyl ether and filtered through a pad of Celatom® or Florisil® to remove the chromium salts.
- The filtrate is concentrated under reduced pressure using a rotary evaporator.
- The crude product is purified by column chromatography on silica gel using a suitable eluent system (e.g., a gradient of ethyl acetate in hexanes) to afford pure **5-Cyclopropylpentanal**.
- The final product is characterized by spectroscopic methods (¹H NMR, ¹³C NMR, IR, and MS).

Chemical Properties

The chemical properties of **5-Cyclopropylpentanal** are dictated by the presence of the aldehyde functional group and the terminal cyclopropyl ring.

Physical Properties (Predicted)

Property	Value
Molecular Formula	C ₈ H ₁₄ O
Molecular Weight	126.20 g/mol
Boiling Point	Approx. 170-180 °C (at 760 mmHg)
Density	Approx. 0.89 g/cm ³
Solubility	Soluble in organic solvents; sparingly soluble in water

Spectroscopic Data (Predicted)

Spectroscopy	Predicted Chemical Shifts / Bands
^1H NMR	* -CHO: ~ 9.7 ppm (triplet) * -CH ₂ -CHO: ~ 2.4 ppm (multiplet) * Cyclopropyl-CH: ~ 0.4 ppm (multiplet) * Other -CH ₂ -: 1.2-1.7 ppm (multiplets) * Cyclopropyl-CH ₂ : ~ 0.0 ppm (multiplet)
^{13}C NMR	* C=O: ~ 202 ppm * -CH ₂ -CHO: ~ 44 ppm * Cyclopropyl-CH: ~ 10 ppm * Other -CH ₂ -: 22-35 ppm * Cyclopropyl-CH ₂ : ~ 4 ppm
IR Spectroscopy	* C=O stretch (aldehyde): $\sim 1725\text{ cm}^{-1}$ * C-H stretch (aldehyde): $\sim 2720\text{ cm}^{-1}$ and $\sim 2820\text{ cm}^{-1}$ * C-H stretch (aliphatic): $\sim 2850\text{--}3000\text{ cm}^{-1}$ * Cyclopropyl C-H stretch: $\sim 3080\text{ cm}^{-1}$
Mass Spectrometry	* Molecular Ion (M^+): $m/z = 126$ * Key Fragments: Loss of H ($\text{M}-1$), loss of CHO ($\text{M}-29$), loss of C_3H_5 (cyclopropyl group, $\text{M}-41$)

Reactivity

The aldehyde group is the primary site of reactivity, susceptible to nucleophilic attack and oxidation. The cyclopropyl group is generally stable but can undergo ring-opening reactions under certain conditions (e.g., with strong acids or in the presence of certain transition metals).

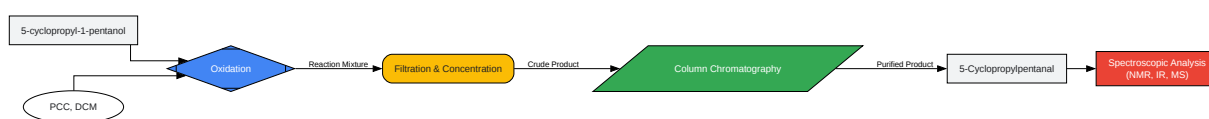
Common Reactions:

- **Oxidation:** Can be readily oxidized to 5-cyclopropylpentanoic acid using common oxidizing agents like potassium permanganate or Jones reagent.
- **Reduction:** The aldehyde can be reduced to 5-cyclopropyl-1-pentanol using reducing agents such as sodium borohydride or lithium aluminum hydride.
- **Wittig Reaction:** Reacts with phosphorus ylides to form alkenes.
- **Grignard Reaction:** Reacts with Grignard reagents to form secondary alcohols.

- Aldol Condensation: Can undergo self-condensation or crossed aldol condensation in the presence of an acid or base catalyst.

Visualization of Synthetic Workflow

The following diagram illustrates a logical workflow for the synthesis and purification of **5-Cyclopropylpentanal**.



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Caption: Synthetic workflow for **5-Cyclopropylpentanal**.

Conclusion

5-Cyclopropylpentanal is a simple aliphatic aldehyde with a terminal cyclopropyl moiety. While specific data on this compound is scarce in the public domain, its synthesis can be reliably achieved through standard oxidation of the corresponding alcohol. Its chemical behavior is expected to be characteristic of aliphatic aldehydes, with the cyclopropyl group imparting subtle but potentially useful structural and reactivity features. This guide provides a foundational understanding for researchers and scientists interested in the synthesis and potential applications of this and related molecules. Further experimental investigation is required to fully characterize its properties and explore its synthetic utility.

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